

# Spectroscopic data for 3-Bromo-5-methoxy-1h-indole (NMR, MS)

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## Compound of Interest

Compound Name: **3-Bromo-5-methoxy-1h-indole**

Cat. No.: **B1387245**

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An In-Depth Technical Guide to the Spectroscopic Data of **3-Bromo-5-methoxy-1h-indole**

## Authored by: Gemini, Senior Application Scientist Abstract

This technical guide provides a comprehensive overview of the spectroscopic data for **3-Bromo-5-methoxy-1h-indole** (CAS No: 85092-83-7). Aimed at researchers, scientists, and professionals in drug development, this document delves into the Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data that are fundamental to the structural elucidation and characterization of this compound. The guide offers an analysis of  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR spectra, interpretation of mass spectrometry fragmentation patterns, and standardized experimental protocols for data acquisition. This information is critical for confirming the identity, purity, and structure of **3-Bromo-5-methoxy-1h-indole** in synthetic and medicinal chemistry applications.

## Introduction

**3-Bromo-5-methoxy-1h-indole** is a substituted indole derivative. The indole nucleus is a vital structural motif found in numerous biologically active natural products and synthetic pharmaceutical agents.<sup>[1]</sup> The presence of methoxy and bromo substituents on the indole ring significantly influences its electronic properties and reactivity, making it a valuable intermediate in organic synthesis.<sup>[1]</sup> Accurate spectroscopic characterization is the cornerstone of chemical synthesis, ensuring the structural integrity of intermediates and final products. This guide

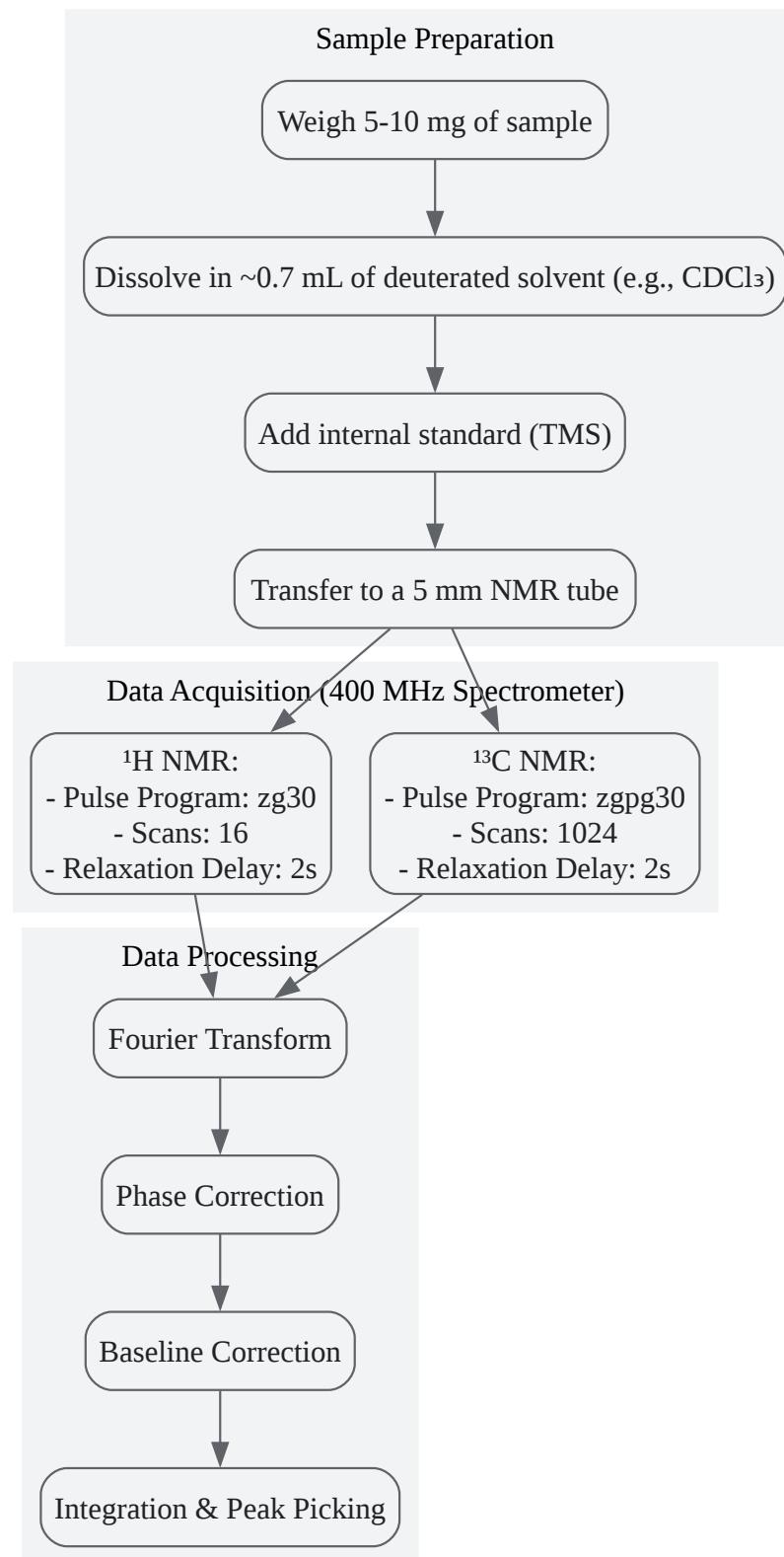
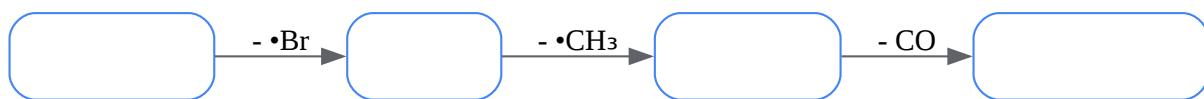
provides a detailed examination of the NMR and MS data that define the molecular architecture of **3-Bromo-5-methoxy-1h-indole**.

Molecular Details:

Parameter	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>8</sub> BrNO	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	226.07 g/mol	<a href="#">[2]</a>
Exact Mass	224.97893 g/mol	<a href="#">[2]</a>
CAS Number	85092-83-7	<a href="#">[3]</a>

## Molecular Structure

The structure of **3-Bromo-5-methoxy-1h-indole**, featuring a bromine atom at the C3 position and a methoxy group at the C5 position of the indole core, is depicted below.



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## References

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